

An In-depth Technical Guide to 7-Methyl-3-octyne

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Compound of Interest

Compound Name: 7-Methyl-3-octyne

Cat. No.: B1605108

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **7-Methyl-3-octyne**. Due to the limited availability of detailed experimental protocols in publicly accessible literature, this document focuses on the fundamental characteristics of the compound and presents its structural information.

Chemical Properties and Identifiers

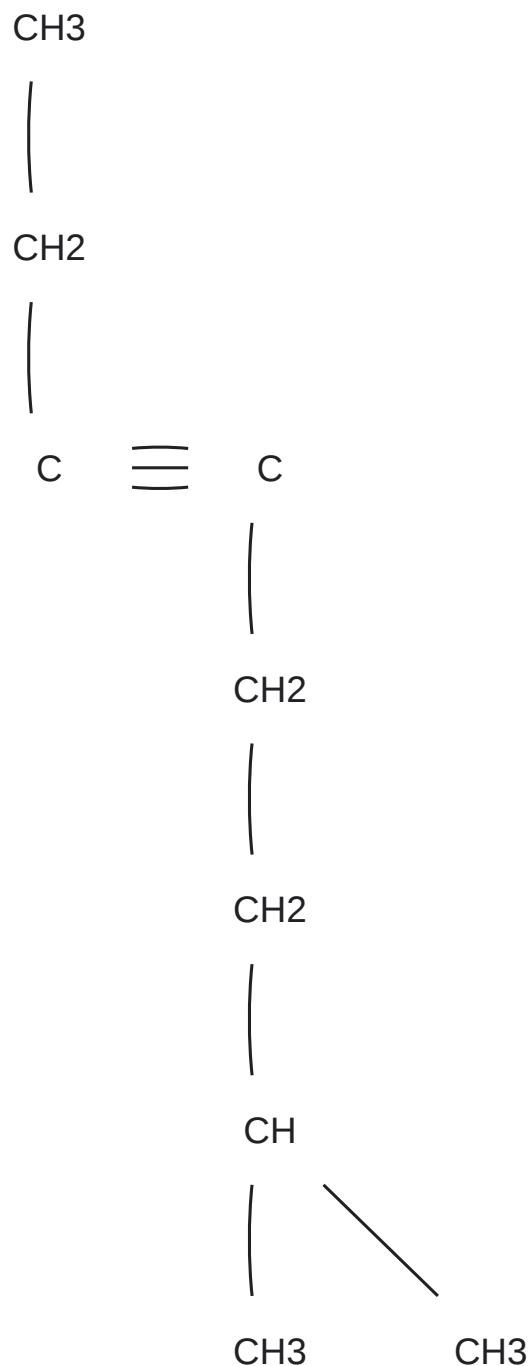
7-Methyl-3-octyne is an internal alkyne, a class of hydrocarbons characterized by a carbon-carbon triple bond. The placement of this triple bond at the third carbon position and a methyl group at the seventh position defines its specific structure and chemical reactivity.

A summary of its key identifiers and properties is presented in the table below for easy reference and comparison.

Property	Value
IUPAC Name	7-methyloct-3-yne
Molecular Formula	C ₉ H ₁₆ [1] [2] [3]
Molecular Weight	124.22 g/mol [1] [2] [3] [4]
CAS Registry Number	37050-06-9 [1] [3]
SMILES	CCC#CCCC(C)C [5] [6]
InChIKey	ZDXUMWBWHSCWBK-UHFFFAOYSA-N [1] [3] [5] [6]
Boiling Point	148 °C [5]
Density	0.76 g/cm ³
Refractive Index	1.4280

Structural Formula

The structural formula of **7-Methyl-3-octyne** is depicted below. The diagram illustrates the eight-carbon chain with a triple bond originating at the third carbon and a methyl substituent on the seventh carbon.



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Structural formula of 7-Methyl-3-octyne.

Experimental Data and Protocols

While spectroscopic data for **7-Methyl-3-octyne**, including Infrared (IR) and Mass Spectrometry (MS), are referenced in chemical databases, detailed experimental protocols for the synthesis and analysis of this specific compound are not readily available in the surveyed public domain literature.^{[1][3]} The procurement of this compound is primarily through chemical suppliers.

For researchers interested in the synthesis of similar alkynes, general synthetic routes often involve the alkylation of smaller terminal alkynes. For instance, a plausible, though not specifically documented for this compound, synthetic pathway could involve the deprotonation of a terminal alkyne with a strong base to form an acetylide anion, followed by nucleophilic substitution with an appropriate alkyl halide.

Due to the absence of specific experimental workflows or signaling pathway information related to **7-Methyl-3-octyne** in the available literature, further diagrams using the DOT language are not applicable at this time. Researchers are advised to consult specialized chemical synthesis journals and patents for potential analogous procedures.

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References

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